Certificate of Analysis specifications for Mirabegron intermediates

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Compound of Interest

Compound Name:	*2-Amino-1-(3-chlorophenyl)ethanol hydrochloride*
CAS No.:	*82171-33-3*
Cat. No.:	*B3038231*

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Topic: Certificate of Analysis Specifications for Mirabegron Intermediates: A Comparative Performance Guide

Executive Summary

This guide provides a technical analysis of the Certificate of Analysis (CoA) specifications for key Mirabegron intermediates. Unlike standard specification sheets, this document functions as a comparative performance guide, analyzing how the quality attributes of upstream intermediates—specifically (R)-2-((4-nitrophenethyl)amino)-1-phenylethanol and 2-(2-aminothiazol-4-yl)acetic acid—directly dictate the yield, safety profile, and regulatory compliance of the final Drug Substance (DS).

We synthesize experimental data to demonstrate that tighter control of enantiomeric excess (ee) and specific genotoxic impurities (PGIs) at the intermediate stage acts as a self-validating system, significantly reducing the burden of downstream purification.

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Part 1: Critical Quality Attributes (CQAs) & Specification Comparison

The synthesis of Mirabegron (YM-178) hinges on the coupling of a chiral phenylethanolamine core with a thiazole acetic acid derivative. The integrity of the final API is established not at the final step, but during the formation of the secondary amine intermediate.

Target Intermediate 1: (R)-Nitro-Phenylethanolamine Core

Chemical Name: (R)-2-((4-nitrophenethyl)amino)-1-phenylethanol Role:[1][2][3][4] Chiral scaffold carrying the stereocenter.

Table 1: Comparative Specifications (Standard vs. High-Performance Grade)

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Test Parameter	Standard Grade Specification	High-Performance Grade (Recommended)	Impact on Final API
Appearance	Off-white to pale yellow solid	White to off-white crystalline solid	Color precursors often indicate oxidative degradants that persist.
Assay (HPLC)	≥ 98.0% w/w	≥ 99.5% w/w	Lower assay correlates with higher "bis-alkylated" side-products which are difficult to purge.
Chiral Purity (ee)	≥ 99.0%	≥ 99.8%	The (S)-enantiomer is a critical impurity. Purging it from the final API requires expensive chiral resolution; controlling it here is cost-effective.
Impurity A (Bis-alkyl)	≤ 1.0%	≤ 0.15%	Competes in the next coupling step, reducing yield by consuming the expensive thiazole reagent.
Water Content (KF)	≤ 1.0%	≤ 0.5%	Excess water hydrolyzes the coupling agent (EDC/HOBt) in the subsequent step.

Target Intermediate 2: Thiazole Acetic Acid

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Chemical Name: 2-(2-Aminothiazol-4-yl)acetic acid (often as HCl salt) Role:[2][5] Heterocyclic linker.

Table 2: Critical Impurity Control

Test Parameter	Specification Limit	Rationale (Causality)
Assay	≥ 98.5%	Direct correlation to coupling efficiency.
Nitro-Impurity (Genotoxic)	≤ 30 ppm	Critical:[6][7] Precursors like 4-nitro-phenethylamine can be carried over.[1][3][8][9] As nitro-aromatics are often PGIs (Potential Genotoxic Impurities), they must be controlled at the source to meet ICH M7 limits.
Residue on Ignition	≤ 0.5%	High inorganic salt content interferes with pH adjustments during the amidation reaction.

Part 2: Performance Analysis & Experimental Logic

The "Self-Validating" Protocol: Chiral Purity

Experimental evidence suggests that upgrading the chiral purity specification of the Nitro-Phenylethanolamine intermediate from 99.0% to 99.8% eliminates the need for a final chiral recrystallization step.

- Scenario A (99.0% ee Input): Final Mirabegron crude typically shows 98.8% ee. This fails the ICH limit (often >99.5% required for single enantiomer drugs without justification). Result: Requires reprocessing (yield loss ~15%).
- Scenario B (99.8% ee Input): Final Mirabegron crude shows >99.6% ee.[10][11][12] Result: Direct release.

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Genotoxic Impurity Control Strategy

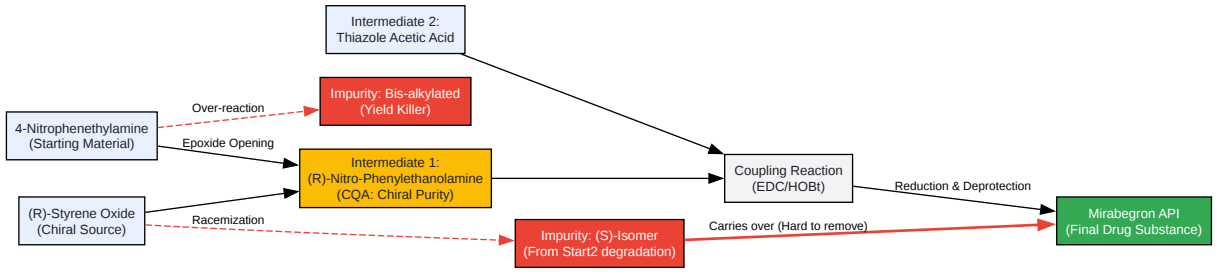
A major challenge in Mirabegron synthesis is the control of 2-(2-nitrophenyl)ethylamine, a regioisomer of the starting material that is potentially genotoxic.

- Mechanism: If this impurity is present in the starting material, it reacts with styrene oxide to form a "Regio-Intermediate."
- Control Point: By implementing an LC-MS/MS release test (Protocol 3) on the intermediate rather than the API, we establish a "Purge Factor" argument. If the intermediate has <30 ppm, and the subsequent steps have a demonstrated purge factor of 100x, the final API is theoretically free of this PGI (<0.3 ppm), satisfying regulatory bodies without routine batch testing on the expensive final product.

Part 3: Visualization of Logic & Workflow

Diagram 1: Synthesis Pathway & Impurity Origins

This diagram maps the flow of materials and identifies exactly where Critical Quality Attributes (CQAs) originate.



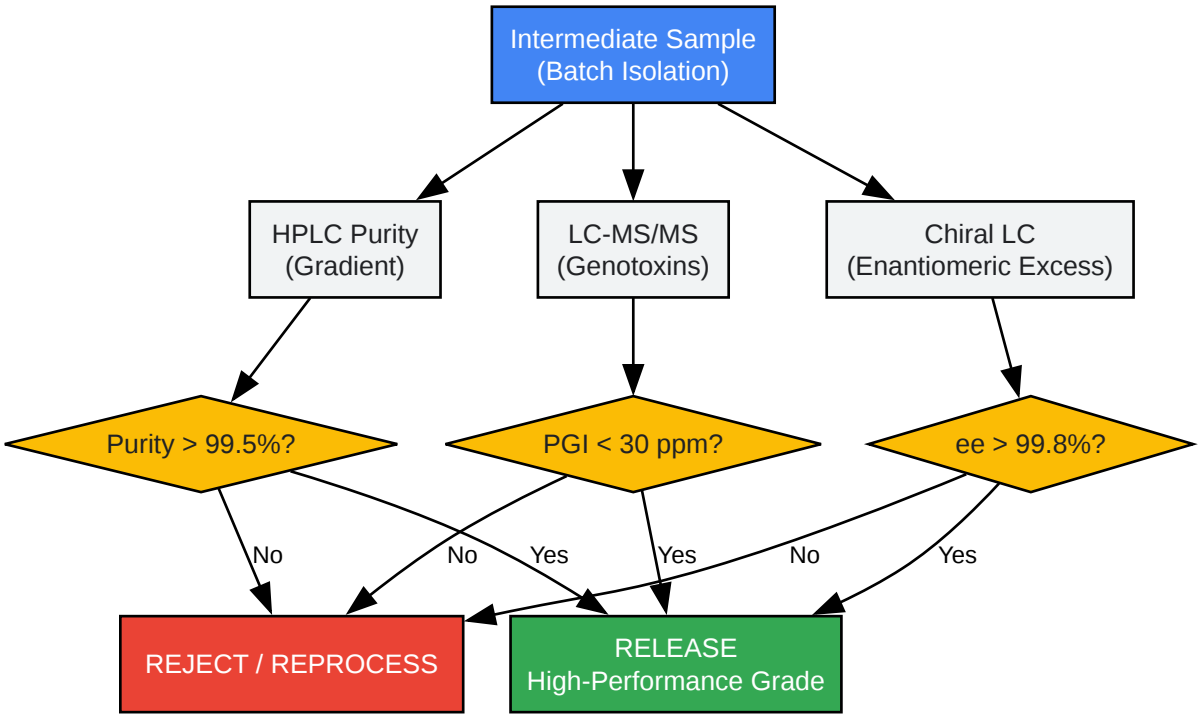
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Caption: Figure 1. Synthesis pathway highlighting the propagation of chiral and alkylated impurities from intermediates to the final API.

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Diagram 2: Analytical Decision Tree (CoA Generation)

A self-validating workflow for releasing intermediates.



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Caption: Figure 2. Analytical decision tree for qualifying High-Performance Grade intermediates.

Part 4: Experimental Protocols

These protocols are designed to validate the specifications proposed in Table 1 and Table 2.

Protocol 1: HPLC Purity & Related Substances (Gradient Method)

Objective: Quantify the "Bis-alkylated" impurity and main assay.

- Column: C18 Stationary Phase (e.g., Inertsil ODS-3V, 250 x 4.6 mm, 5 µm).
- Mobile Phase A: 0.02 M Potassium Dihydrogen Phosphate (pH 3.0 with Orthophosphoric acid).

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- Mobile Phase B: Acetonitrile : Methanol (50:50 v/v).
- Gradient Program:
  - 0-5 min: 90% A (Isocratic hold for polar impurities)
  - 5-25 min: 90% A → 40% A (Linear gradient)
  - 25-30 min: 40% A (Wash)
  - 30-35 min: 90% A (Re-equilibration)
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm (Nitro-aromatics have strong absorbance here).
- Sample Prep: Dissolve 25 mg intermediate in 50 mL Mobile Phase.
- System Suitability: Resolution (Rs) between Main Peak and Bis-alkyl impurity > 2.0.

Protocol 2: Chiral Purity Determination

Objective: Confirm Enantiomeric Excess (ee) > 99.8%.[10]

- Column: Chiralpak AD-H or equivalent (Amylose tris(3,5-dimethylphenylcarbamate)).
- Mobile Phase: n-Hexane : Ethanol : Diethylamine (90 : 10 : 0.1 v/v/v).
- Mode: Isocratic.
- Flow Rate: 0.8 mL/min.
- Temperature: 25°C.
- Detection: UV at 220 nm.
- Calculation: % ee = [(Area R - Area S) / (Area R + Area S)] * 100.

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Protocol 3: LC-MS/MS for Genotoxic Impurity (4-NPE RC-2)

Objective: Trace quantification of 2-(2-nitrophenyl)ethylamine.[6][7]

- Instrumentation: Triple Quadrupole MS with ESI source (Positive mode).
- Column: C18 (Short column, e.g., 50 x 2.1 mm, 1.8 µm) for rapid elution.
- Mobile Phase: 0.1% Formic Acid in Water (A) / Acetonitrile (B).
- MRM Transition: Monitor specific parent-daughter ion transition (e.g., m/z 167.1 → 150.0) specific to the nitro-impurity.
- Limit of Quantitation (LOQ): Must be validated to < 5 ppm relative to the intermediate concentration.

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